

# Technical Guide: Methyl 3-(thiophen-3-yl)acrylate

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## Compound of Interest

Compound Name: 3-Thio-pheneacrylic acid methyl ester

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## Introduction

Methyl 3-(thiophen-3-yl)acrylate is a heteroaromatic compound incorporating a thiophene ring and an acrylate moiety. Thiophene and its derivatives are recognized as important pharmacophores in medicinal chemistry, exhibiting a wide range of biological activities, including anti-inflammatory and anticancer properties.[1][2][3][4] The acrylate group also contributes to the molecule's reactivity and potential for biological interactions. This technical guide provides a comprehensive overview of the chemical properties, synthesis, characterization, and potential biological relevance of methyl 3-(thiophen-3-yl)acrylate, serving as a resource for researchers in drug discovery and development.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of methyl 3-(thiophen-3-yl)acrylate is presented in the table below.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>2</sub> S	
Molecular Weight	168.21 g/mol	
CAS Number	135835-43-7	
Appearance	White solid	[1]
Melting Point	48-49 °C	[1]

## Synthesis

The synthesis of methyl 3-(thiophen-3-yl)acrylate can be achieved through several synthetic routes common in organic chemistry, such as the Heck reaction or the Wittig reaction.[5][6][7][8][9][10][11]

## Experimental Protocol: Heck Reaction

The Heck reaction provides a reliable method for the synthesis of methyl 3-(thiophen-3-yl)acrylate from 3-bromothiophene and methyl acrylate. A general experimental protocol is outlined below.

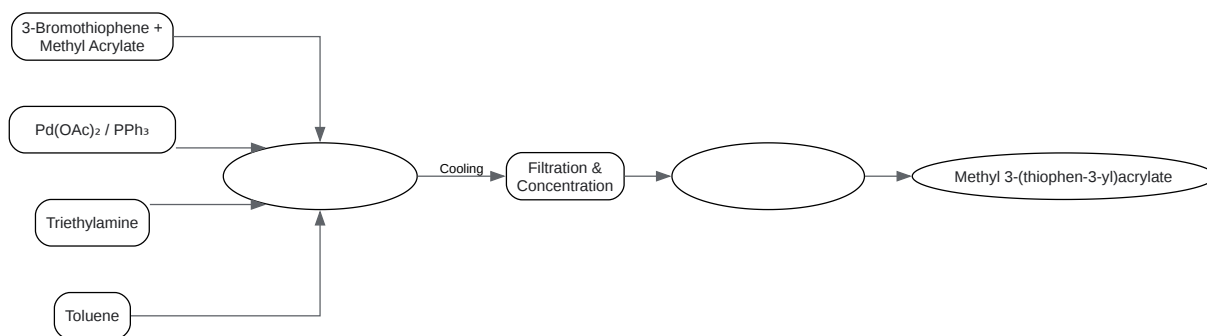
Materials:

- 3-Bromothiophene
- Methyl acrylate
- Palladium(II) acetate (Pd(OAc)<sub>2</sub>)
- Triphenylphosphine (PPh<sub>3</sub>)
- Triethylamine (Et<sub>3</sub>N)
- Toluene, anhydrous

Procedure:

- To a dry, nitrogen-flushed round-bottom flask, add palladium(II) acetate (1 mol%) and triphenylphosphine (2 mol%).
- Add anhydrous toluene to dissolve the catalyst components.
- Add 3-bromothiophene (1.0 eq) and methyl acrylate (1.2 eq) to the reaction mixture.
- Finally, add triethylamine (1.5 eq) as a base.
- Heat the reaction mixture to reflux (approximately 110 °C) and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and filter to remove the triethylammonium bromide salt.
- Concentrate the filtrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford pure methyl 3-(thiophen-3-yl)acrylate.

Diagram of the Heck Reaction Workflow:



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Caption: Workflow for the synthesis of methyl 3-(thiophen-3-yl)acrylate via the Heck reaction.

## Characterization

The structure and purity of synthesized methyl 3-(thiophen-3-yl)acrylate can be confirmed using various spectroscopic techniques.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  NMR (400 MHz,  $\text{CDCl}_3$ ):  $\delta$  (ppm) 7.50 (d,  $J = 1.6$  Hz, 1H), 7.29-7.34 (m, 2H), 6.27 (d,  $J = 16.0$  Hz, 1H), 3.80 (s, 3H, OMe).[1]

### Infrared (IR) Spectroscopy

The IR spectrum of an acrylate will typically show strong characteristic absorption bands. For a similar compound, polymethyl methacrylate, a strong C=O stretch is observed around  $1730\text{ cm}^{-1}$ , and C-C-O and O-C-C stretching bands are seen around  $1191\text{ cm}^{-1}$  and  $1149\text{ cm}^{-1}$ , respectively.[12]

### Mass Spectrometry (MS)

Mass spectrometry can be used to confirm the molecular weight of the compound. The expected molecular ion peak  $[\text{M}]^+$  would be at  $m/z$  168.21.

## Biological Activity and Drug Development Potential

Thiophene-containing molecules have been extensively studied in drug discovery and have been incorporated into several approved drugs.[13] The thiophene scaffold is known to be a bioisostere of the benzene ring and can modulate the pharmacokinetic and pharmacodynamic properties of a molecule.

### Anti-inflammatory and Anticancer Potential

Derivatives of thiophene have shown promising anti-inflammatory and anticancer activities.[1][2][3][4] Thiophene-based compounds have been reported to act as inhibitors of enzymes such as cyclooxygenases (COX) and lipoxygenases (LOX), which are key targets in inflammation.[1]

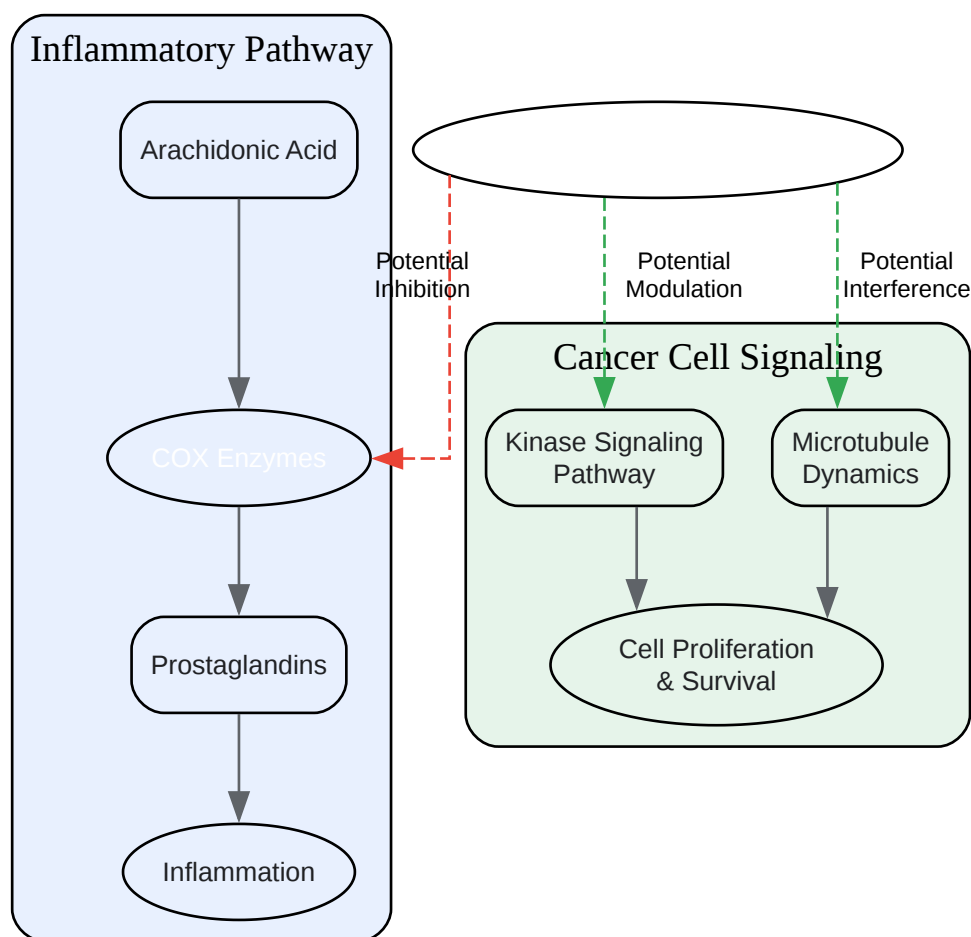
[4] In the context of cancer, thiophene derivatives have been investigated for their ability to inhibit various protein targets and signaling pathways involved in cancer progression.[2][3]

While specific biological targets for methyl 3-(thiophen-3-yl)acrylate have not been extensively reported, its structural similarity to other biologically active thiophene acrylates suggests potential for further investigation in these therapeutic areas.

## Potential Signaling Pathway Involvement

Given the known activities of thiophene derivatives, it is plausible that methyl 3-(thiophen-3-yl)acrylate could interact with signaling pathways implicated in inflammation and cancer. For instance, inhibition of COX enzymes would impact the arachidonic acid pathway, reducing the production of pro-inflammatory prostaglandins. In cancer, thiophene-containing molecules have been shown to affect pathways involving kinases and microtubule assembly.[14]

Hypothetical Signaling Pathway Interaction:



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Caption: Hypothetical interaction of methyl 3-(thiophen-3-yl)acrylate with inflammatory and cancer signaling pathways.

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## References

- 1. researchgate.net [researchgate.net]
- 2. A Review on Anticancer Activities of Thiophene and Its Analogs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Thiophene-based derivatives as anticancer agents: An overview on decade's work - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Thiophene-Based Compounds with Potential Anti-Inflammatory Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Wittig reaction - Wikipedia [en.wikipedia.org]
- 6. researchgate.net [researchgate.net]
- 7. organicreactions.org [organicreactions.org]
- 8. www1.udel.edu [www1.udel.edu]
- 9. Wittig Reaction [organic-chemistry.org]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. Thiophene derivative-loaded nanoparticles mediate anticancer activity through the inhibition of kinases and microtubule assembly - PubMed [pubmed.ncbi.nlm.nih.gov]
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